

Physical properties of Dimethyldivinylsilane (boiling point, density).

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Compound of Interest

Compound Name: Dimethyldivinylsilane

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An In-depth Technical Guide to the Physical Properties of **Dimethyldivinylsilane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **dimethyldivinylsilane** (CAS No. 10519-87-6), a versatile organosilicon compound. The information presented herein is intended for use by professionals in research, development, and manufacturing who utilize this compound in their work. **Dimethyldivinylsilane** is a critical reagent in various industrial applications, particularly as a crosslinking agent in the production of silicone polymers, enhancing the mechanical and thermal stability of elastomers.^[1]

Core Physical Properties

Dimethyldivinylsilane is a colorless, clear liquid at room temperature.^[1] Its fundamental physical characteristics, boiling point and density, are crucial for its handling, storage, and application in chemical synthesis and material science.

Data Summary

The quantitative physical data for **dimethyldivinylsilane** are summarized in the table below. The values represent a consensus from multiple literature and commercial sources.

Physical Property	Value	Conditions
Boiling Point	79-82 °C	At standard atmospheric pressure (760 mmHg)[2][3][4]
87.1 °C	At 760 mmHg[5]	
Density	0.731 g/mL	At 25 °C[3][4][5]
0.74 g/mL	Not specified[1]	
0.741 g/cm ³	At 25 °C[2]	
Molecular Formula	C ₆ H ₁₂ Si	
Molecular Weight	112.25 g/mol	[1][4]

Experimental Protocols

The determination of the physical properties of a liquid compound like **dimethyldivinylsilane** follows established laboratory methodologies. While specific experimental reports for this compound are not detailed in the general literature, the following standard protocols are applicable.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, a sample is heated, and the temperature at which rapid boiling occurs is observed as a continuous stream of bubbles.

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer

- Capillary tube (sealed at one end)
- Sample tube (e.g., a small test tube)
- Bunsen burner or other heat source

Procedure:

- A small amount of **dimethyldivinylsilane** (a few milliliters) is placed into the sample tube.
- A capillary tube, sealed at one end, is placed open-end-down into the sample tube.
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly by convection.[\[6\]](#)
- The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[6\]](#)
- The atmospheric pressure should be recorded as it affects the boiling point.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, known volume.

Principle: Density is defined as mass per unit volume. The method involves determining the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (of known volume)
- Analytical balance
- Constant temperature water bath
- Thermometer

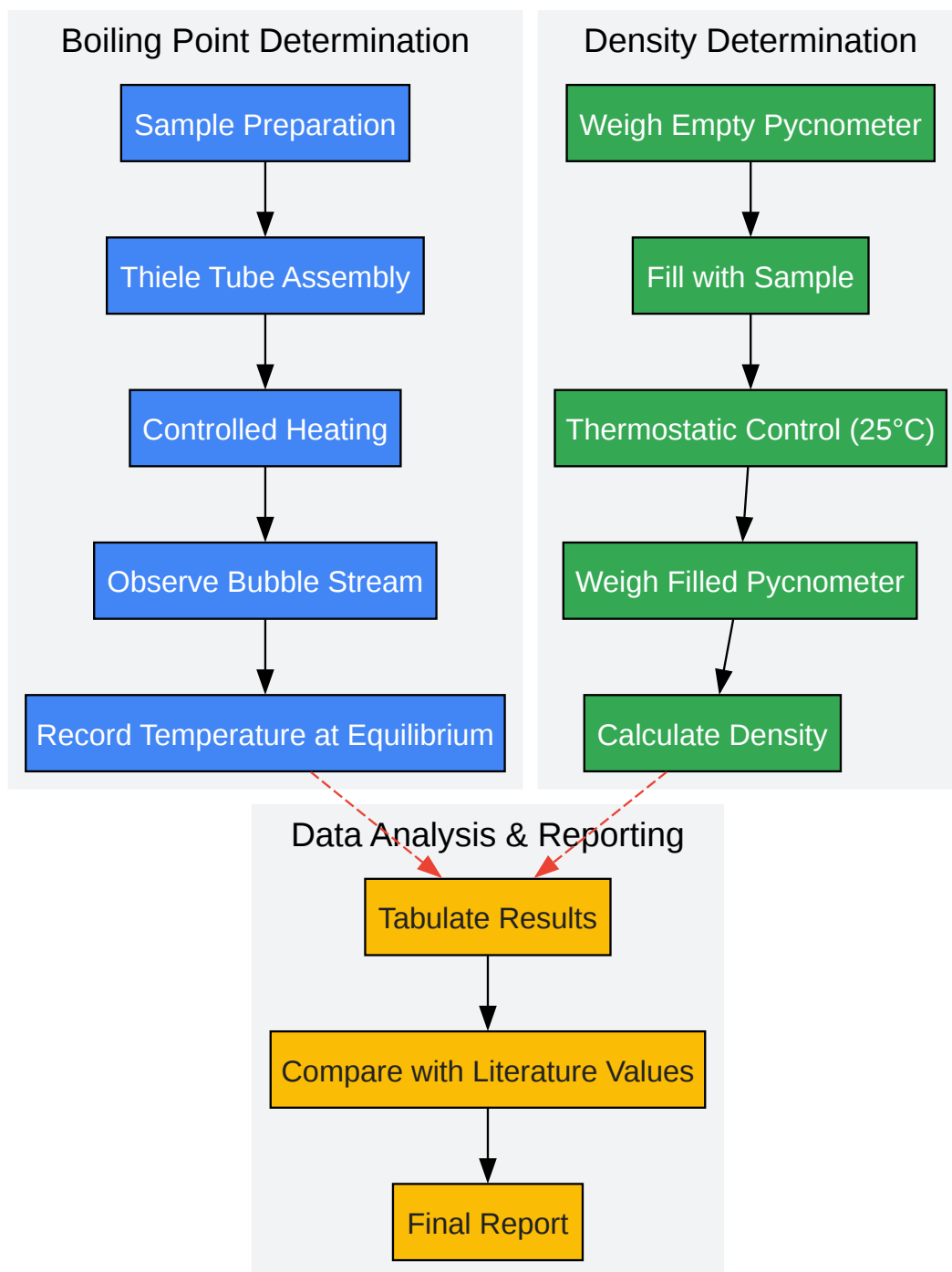
Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with **dimethyldivinylsilane**.
- The filled pycnometer is placed in a constant temperature water bath (e.g., at 25°C) until it reaches thermal equilibrium. This is to ensure the volume is precisely known at the specified temperature.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed again to determine the mass of the liquid.
- The density is calculated using the formula: $\text{Density} = (\text{Mass of liquid}) / (\text{Volume of pycnometer})$ Where $\text{Mass of liquid} = (\text{Mass of filled pycnometer}) - (\text{Mass of empty pycnometer})$

Visualized Workflow

The logical workflow for the experimental determination of the physical properties of **dimethyldivinylsilane** is depicted below.

Workflow for Physical Property Determination of Dimethyldivinylsilane



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Caption: Experimental workflow for determining boiling point and density.

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